

Economic analysis of bio-based vs. petroleum-based 2,3-Butanediol

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Compound of Interest

Compound Name: 2,3-Butanediol

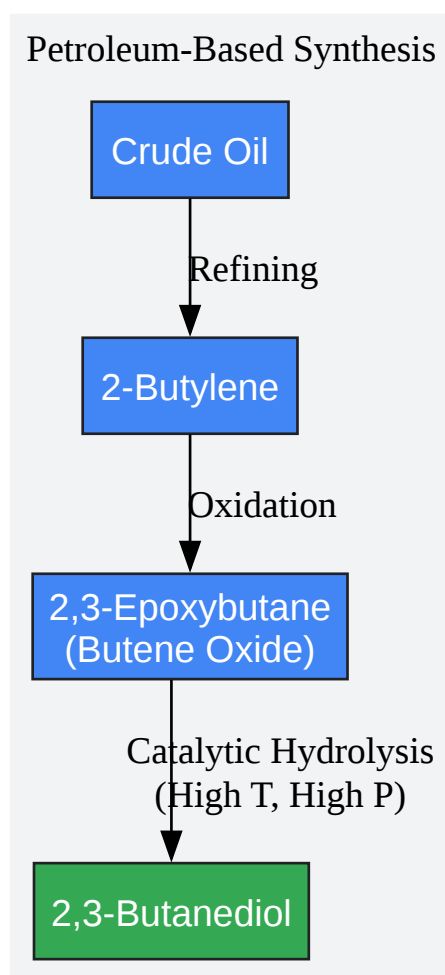
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Production Pathways: A Tale of Two Syntheses

Petroleum-Based Synthesis: The Conventional Route

The dominant industrial method for producing 2,3-BDO is a petrochemical process.^{[5][6]} This route typically involves the catalytic hydrolysis of butene oxide, which is derived from crude oil. The process is characterized by high-temperature (160–220 °C) and high-pressure (50 bar) conditions, leading to significant energy consumption.^[4] While the infrastructure for this process is well-established, its economic feasibility is intrinsically linked to the volatile price of crude oil, and it poses considerable environmental concerns.^{[1][7]}

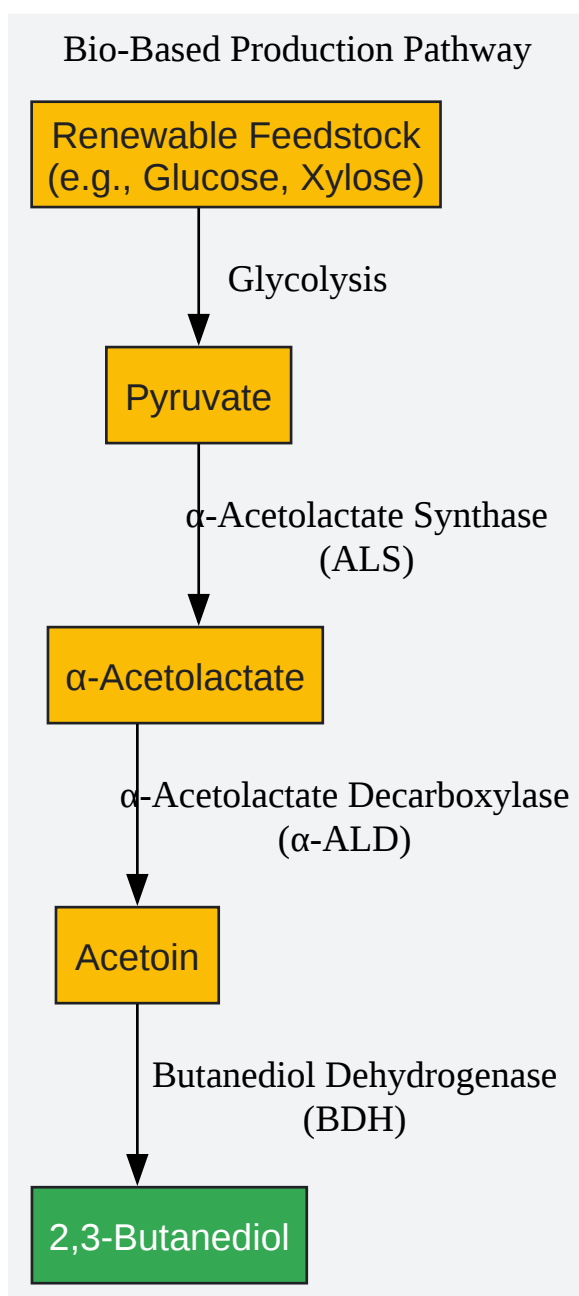


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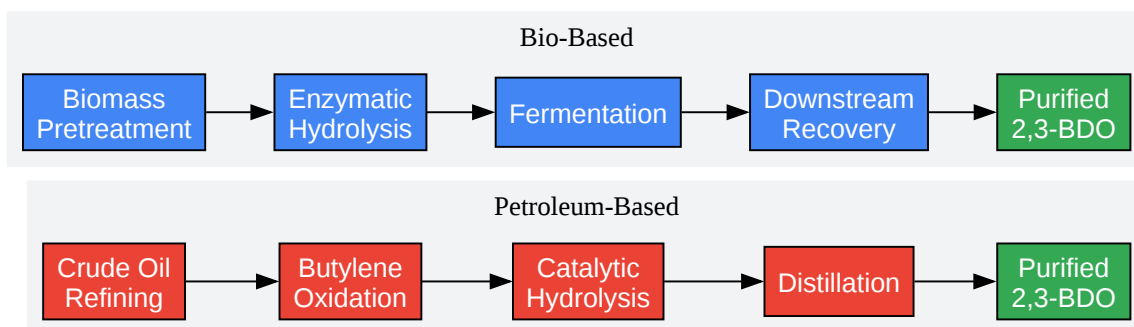
Figure 1: Petroleum-based synthesis of **2,3-Butanediol**.

Bio-Based Synthesis: The Fermentative Alternative

The bio-based route utilizes microbial fermentation to convert renewable feedstocks into 2,3-BDO.[8] A wide array of microorganisms, including species of *Klebsiella*, *Enterobacter*, and *Bacillus*, can produce 2,3-BDO from various sugars.[8][9] The core metabolic pathway involves the conversion of pyruvate, a key intermediate from glycolysis, into 2,3-BDO through three enzymatic steps catalyzed by α -acetolactate synthase (ALS), α -acetolactate decarboxylase (α -ALD), and **2,3-butanediol** dehydrogenase (BDH).[8][10] The economic viability of this route is heavily dependent on feedstock cost, fermentation efficiency (titer, yield, and productivity), and the cost of downstream recovery and purification processes.[9][11]



Comparative Production Workflow



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References

- 1. pubs.acs.org [pubs.acs.org]
- 2. Bioprocess development of 2, 3-butanediol production using agro-industrial residues - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 3. researchgate.net [researchgate.net]
- 4. mdpi.com [mdpi.com]
- 5. pubs.acs.org [pubs.acs.org]
- 6. Techno-Economic Analysis of 2,3-Butanediol Production from Sugarcane Bagasse - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 7. renewable-carbon.eu [renewable-carbon.eu]
- 8. encyclopedia.pub [encyclopedia.pub]
- 9. researchgate.net [researchgate.net]

- 10. researchgate.net [researchgate.net]
- 11. Techno-economic evaluation of a complete bioprocess for 2,3-butanediol production from renewable resources - PubMed [pubmed.ncbi.nlm.nih.gov]
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